Application Notes and Protocols: Pivalohydroxamic Acid Ligands for Metal Chelation

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Compound of Interest

Compound Name:	*N-hydroxy-2,2-dimethylpropanamide*
CAS No.:	*29740-67-8*
Cat. No.:	*B3050916*

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

This document provides a comprehensive guide to the theory and practice of utilizing pivalohydroxamic acid ligands for metal chelation. Hydroxamic acids are a well-established class of potent metal chelators, and the incorporation of a pivaloyl group introduces unique steric and electronic properties that can be leveraged for specific applications in drug development, analytical chemistry, and materials science.[1][2][3] These notes will delve into the fundamental principles of hydroxamic acid coordination chemistry, provide detailed protocols for the synthesis and characterization of pivalohydroxamic acid ligands, and outline robust methodologies for quantifying their metal-binding affinities and thermodynamic profiles. The causality behind experimental choices is emphasized throughout to empower researchers to adapt and troubleshoot these procedures effectively.

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Introduction: The Rationale for Pivalohydroxamic Acid in Metal Chelation

Hydroxamic acids, characterized by the R-C(=O)N(OH)-R' functional group, are versatile chelating agents with a high affinity for a variety of metal ions, particularly transition metals like iron(III), zinc(II), and copper(II).[1][2][3] This strong binding affinity stems from the formation of stable five-membered chelate rings through the carbonyl oxygen and the hydroxylamino oxygen atoms upon deprotonation.[3][4] This chelating ability is central to their diverse biological activities and applications, including their roles as siderophores, enzyme inhibitors, and therapeutic agents for metal overload diseases.[1][5][6][7]

The introduction of a bulky tert-butyl group, as in pivalohydroxamic acid, imparts specific advantages:

- Steric Hindrance: The pivaloyl group can influence the coordination geometry around the metal center, potentially leading to selective binding of certain metal ions over others. This steric bulk can also shield the metal complex from interactions with the surrounding solvent or biological macromolecules.
- Increased Lipophilicity: The alkyl nature of the pivaloyl group enhances the lipophilicity of the ligand and its metal complexes. This property is particularly relevant in drug design, as it can improve membrane permeability and cellular uptake.
- Electronic Effects: The electron-donating nature of the tert-butyl group can modulate the acidity of the hydroxamic acid proton and influence the stability of the resulting metal complex.[8][9]

This guide will equip researchers with the foundational knowledge and practical protocols to explore and exploit these properties in their own work.

Ligand Synthesis and Characterization

The synthesis of pivalohydroxamic acid is a straightforward process that can be achieved through several established methods.[2][10] The most common approach involves the reaction of a pivalic acid derivative, such as an ester or acid chloride, with hydroxylamine.[2]

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Protocol: Synthesis of Pivalohydroxamic Acid

This protocol describes the synthesis of pivalohydroxamic acid from ethyl pivalate.

Materials:

- Ethyl pivalate
- Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$)
- Potassium hydroxide (KOH)
- Methanol (MeOH)
- Diethyl ether
- Anhydrous magnesium sulfate ($MgSO_4$)
- Hydrochloric acid (HCl), 1 M
- Saturated sodium bicarbonate solution ($NaHCO_3$)
- Brine (saturated NaCl solution)

Procedure:

- Preparation of Hydroxylamine Solution: In a round-bottom flask, dissolve hydroxylamine hydrochloride in methanol. Cool the solution in an ice bath and slowly add a methanolic solution of potassium hydroxide while stirring. A white precipitate of potassium chloride will form. Stir the mixture for 30 minutes at 0°C.
- Reaction with Ethyl Pivalate: Filter the cold hydroxylamine solution to remove the potassium chloride. To the filtrate, add ethyl pivalate. Allow the reaction mixture to warm to room temperature and stir for 24-48 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: Remove the methanol under reduced pressure. To the residue, add water and extract the aqueous layer with diethyl ether to remove any unreacted starting material.

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- Acidification and Extraction: Cool the aqueous layer in an ice bath and carefully acidify to pH ~3-4 with 1 M HCl. A white precipitate of pivalohydroxamic acid may form. Extract the product with several portions of diethyl ether.
- Purification: Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate. Filter and remove the solvent under reduced pressure to yield the crude pivalohydroxamic acid.
- Recrystallization: The crude product can be purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes, to obtain a white crystalline solid.

Characterization of Pivalohydroxamic Acid

It is crucial to thoroughly characterize the synthesized ligand to confirm its identity and purity before proceeding with metal chelation studies.

Technique	Expected Results
^{1}H NMR	A sharp singlet corresponding to the nine protons of the tert-butyl group and broad singlets for the N-H and O-H protons.
^{13}C NMR	Resonances corresponding to the quaternary carbon and the methyl carbons of the tert-butyl group, as well as the carbonyl carbon.
Mass Spectrometry	A molecular ion peak corresponding to the calculated mass of pivalohydroxamic acid.
Melting Point	A sharp melting point consistent with the literature value for the pure compound.
FT-IR Spectroscopy	Characteristic absorption bands for the C=O, N-H, and O-H stretching vibrations.

Investigating Metal Chelation: A Multi-faceted Approach

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The study of metal-ligand interactions requires a combination of techniques to determine the stoichiometry, stability, and thermodynamic parameters of the resulting complexes.

Visualizing the Chelation Process

The fundamental interaction involves the coordination of a metal ion by the pivalohydroxamic acid ligand.

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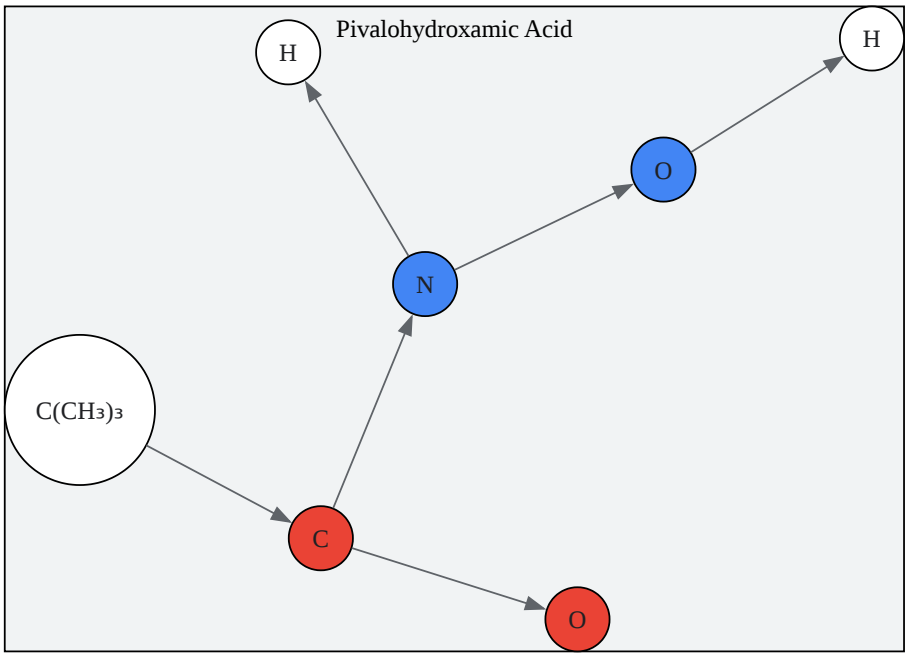

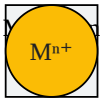

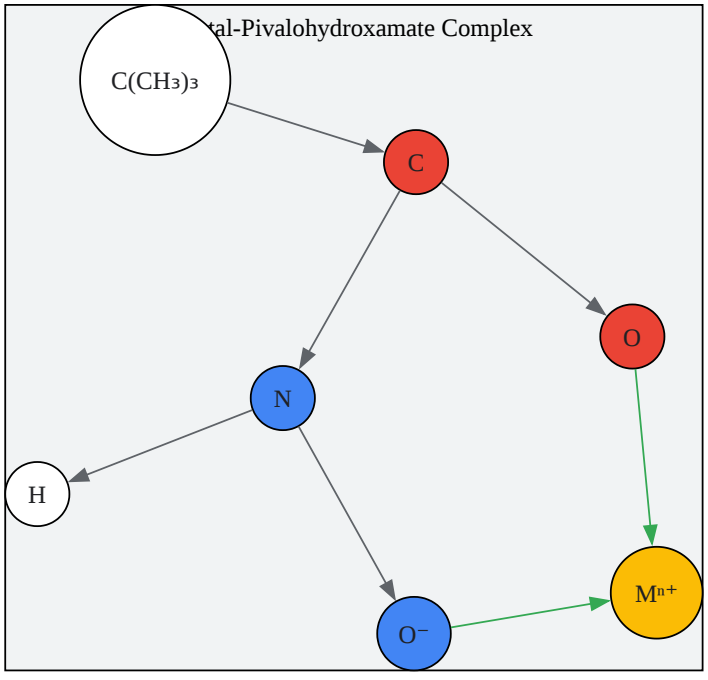

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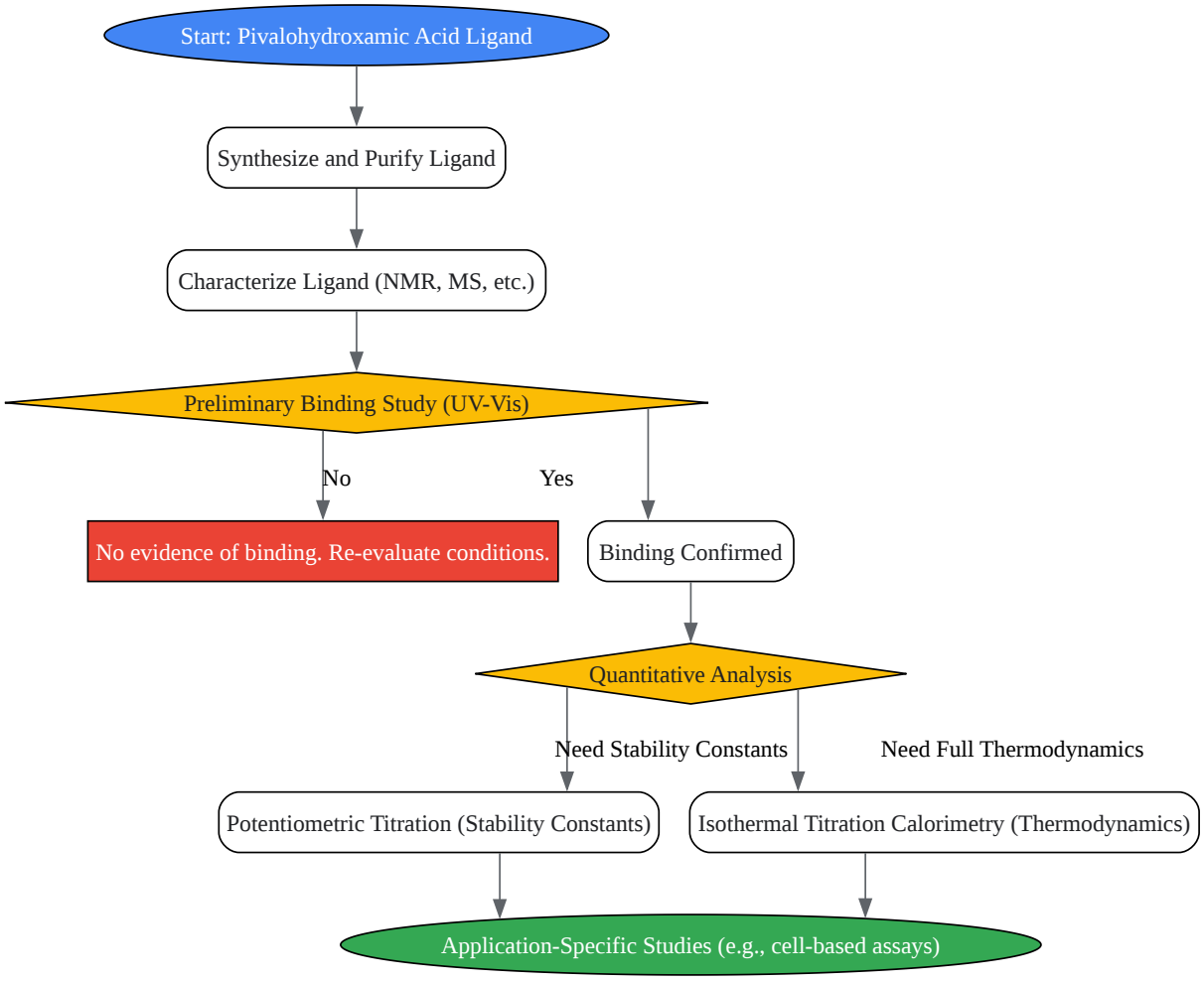

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Caption: Decision workflow for studying metal chelation by pivalohydroxamic acid.

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Applications in Drug Development and Beyond

The unique properties of pivalohydroxamic acid ligands make them attractive for various applications:

- Enzyme Inhibition: Many enzymes, particularly metalloproteases, have a metal ion in their active site. [3]Pivalohydroxamic acid derivatives can be designed as potent and selective inhibitors of these enzymes, with potential applications in cancer and inflammatory diseases. [6][8][11]* Metal Detoxification: Chelation therapy is a primary treatment for metal poisoning. [7][12][13]The lipophilicity of pivalohydroxamic acid could enhance its ability to cross cell membranes and chelate intracellular toxic metals.

- Antimicrobial Agents: Iron is an essential nutrient for many pathogenic bacteria. Siderophore-like molecules containing hydroxamic acid moieties can be used to sequester iron and inhibit bacterial growth. [14]* Analytical Reagents: The formation of colored complexes with certain metal ions makes hydroxamic acids useful as analytical reagents for spectrophotometric determination of these metals. [15]

Conclusion

Pivalohydroxamic acid and its derivatives represent a versatile class of ligands with tunable properties for metal chelation. By understanding the underlying principles of their coordination chemistry and employing the appropriate analytical techniques, researchers can effectively design and characterize novel metal chelators for a wide range of scientific and therapeutic applications. This guide provides the necessary protocols and conceptual framework to initiate and advance such investigations.

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